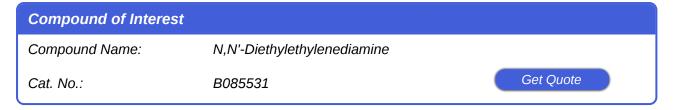


# N,N'-Diethylenediamine (CAS 100-36-7): A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

**N,N'-Diethylethylenediamine**, with the CAS number 100-36-7, is a versatile diamine derivative that serves as a crucial building block and reagent in a multitude of chemical syntheses, particularly within the pharmaceutical and specialty chemical industries.[1] Its unique structural characteristics make it an important intermediate for the creation of complex organic molecules, including active pharmaceutical ingredients (APIs), imaging agents, and other fine chemicals.[2][3] This technical guide provides an in-depth overview of its core properties, experimental protocols for key applications, and relevant biological pathways.

## **Physicochemical Properties**

**N,N'-Diethylethylenediamine** is a clear, colorless to light yellow liquid with a characteristic amine-like odor.[4][5] It is miscible with water and soluble in various organic solvents.[5][6] A summary of its key physicochemical properties is presented in Table 1.

Table 1: Physicochemical Properties of N,N'-Diethylethylenediamine



Property	Value	Reference(s)
Molecular Formula	C6H16N2	[4][6]
Molecular Weight	116.20 g/mol	[4][7]
Density	0.827 g/mL at 25 °C	[4][6]
Boiling Point	145-147 °C	[4][6]
Melting Point	< -70 °C	[4]
Flash Point	87 °F (30.5 °C)	[6][8]
Vapor Pressure	5.33 hPa at 20 °C	[4][6]
Refractive Index	n20/D 1.436	[4][6]
Water Solubility	Miscible	[4][6]
pKa (at 25 °C)	pK1: 7.70 (+2), pK2: 10.46 (+1)	[4]
LogP	0.1 at 25 °C	[4]

### **Spectroscopic Data**

The structural elucidation of **N,N'-Diethylethylenediamine** is supported by various spectroscopic techniques. A summary of available data is provided in Table 2.

Table 2: Spectroscopic Data for N,N'-Diethylethylenediamine

Spectrum Type	Data Source/Reference	
¹H NMR	ChemicalBook, PubChem[7][9]	
<sup>13</sup> C NMR	ChemicalBook, PubChem[7][8]	
IR	NIST WebBook, PubChem[2][7]	
Mass Spectrometry (GC-MS)	SpectraBase, PubChem[7][10]	



#### Safety and Handling

**N,N'-Diethylenediamine** is a flammable liquid and vapor and is corrosive.[8][9] It is harmful if swallowed, toxic in contact with skin, and causes severe skin burns and eye damage. [7][8] Inhalation may cause respiratory irritation.[11]

#### **Precautionary Measures:**

- Keep away from heat, sparks, open flames, and hot surfaces.[8][11]
- Use only in a well-ventilated area and wear appropriate personal protective equipment (PPE), including gloves, protective clothing, and eye/face protection.[6]
- In case of contact with skin or eyes, rinse immediately and thoroughly with water and seek medical attention.[8]
- Store in a cool, dry, and well-ventilated place away from incompatible materials such as strong oxidizing agents, acids, and acid chlorides.[11]

## **Applications in Drug Development and Research**

**N,N'-Diethylethylenediamine** is a key intermediate in the synthesis of various pharmaceutical compounds and is utilized in the development of diagnostic imaging agents.

#### **Synthesis of Dibucaine Hydrochloride**

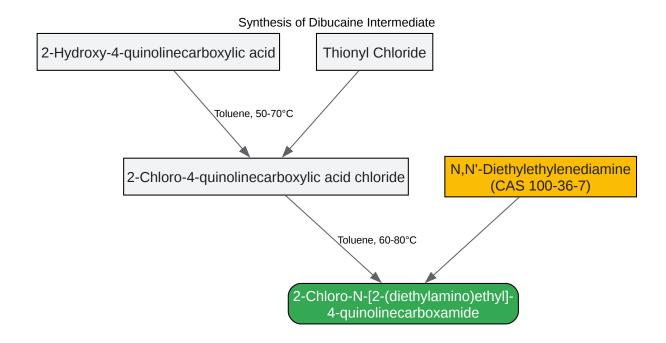
Dibucaine hydrochloride, a potent local anesthetic, is synthesized using **N,N'-diethylenediamine** as a key reactant.[4][6] The synthesis involves the reaction of 2-chloro-4-quinolinecarboxylic acid chloride with **N,N'-diethylethylenediamine** to form an amide intermediate, which is then further processed to yield dibucaine.[6]

Experimental Protocol: Synthesis of 2-chloro-N-[2-(diethylamino)ethyl]-4-quinolinecarboxamide[6]

Preparation of 2-chloro-4-quinolinecarboxylic acid chloride: 2-Hydroxy-4-quinolinecarboxylic acid (15-25 g) is reacted with thionyl chloride (12-18 g) in toluene (120-180 mL) at 50-70 °C for 2.5-3.5 hours. The reaction mixture is then concentrated under reduced pressure to yield the acid chloride.



- Amidation Reaction: The obtained 2-chloro-4-quinolinecarboxylic acid chloride is diluted with toluene (200-300 mL). N,N'-diethylethylenediamine (6-12 g) is added, and the mixture is heated to 60-80 °C with stirring until the reaction is complete.
- Work-up: After cooling to room temperature, water is added, and the mixture is stirred for 25-35 minutes. The organic layer is separated, washed with water and saturated brine, and then dried over anhydrous sodium sulfate.
- Isolation: The solvent is removed under reduced pressure to yield 2-chloro-N-[2-(diethylamino)ethyl]-4-quinolinecarboxamide.



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Synthesis of a Dibucaine Intermediate.

#### **Melanin-Targeted PET Imaging**

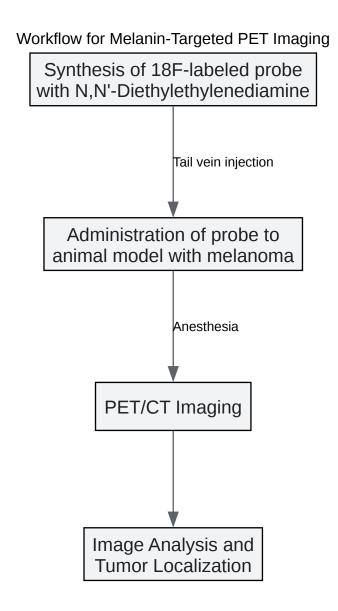
**N,N'-Diethylethylenediamine** is a component of novel radiolabeled probes for Positron Emission Tomography (PET) imaging of melanoma.[12][13] These probes, such as 18F-labeled



benzamides, exhibit an affinity for melanin, allowing for the specific targeting and visualization of melanotic melanoma metastases.[12][14]

Experimental Workflow: Melanin-Targeted PET Imaging

The general workflow involves the synthesis of a radiolabeled probe incorporating the **N,N'-diethylenediamine** moiety, followed by in vivo administration and PET imaging.



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Workflow for Melanin-Targeted PET Imaging.

#### **Induction of Apoptosis**

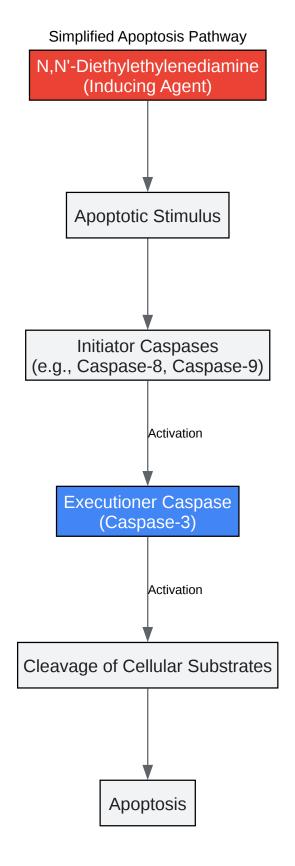






Research has indicated that **N,N'-diethylethylenediamine** can induce apoptosis through a caspase-3 dependent pathway.[15] While the specific upstream signaling events initiated by this compound are not fully elucidated, the activation of caspase-3 is a key step in the execution phase of apoptosis, leading to the cleavage of cellular substrates and ultimately, programmed cell death.





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Simplified Apoptosis Pathway.



#### Role in Antimalarial and Oligonucleotide Synthesis

**N,N'-Diethylethylenediamine** serves as a building block in the synthesis of certain antimalarial drugs.[15] Its diamine structure allows for its incorporation into larger molecules designed to interfere with the life cycle of the malaria parasite. In the field of oligonucleotide synthesis, it has been used in the oxidative amidation of hydrogen phosphonate diesters, a key step in the formation of the phosphate backbone of DNA and RNA strands.[4]

#### Conclusion

**N,N'-Diethylethylenediamine** (CAS 100-36-7) is a chemical intermediate with significant utility in pharmaceutical and research applications. Its well-defined physicochemical properties and versatile reactivity make it a valuable tool for medicinal chemists and drug development professionals. Proper safety precautions are essential when handling this compound due to its hazardous nature. Further research into its biological activities, particularly its role in inducing apoptosis, may unveil new therapeutic opportunities.

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- To cite this document: BenchChem. [N,N'-Diethylethylenediamine (CAS 100-36-7): A Comprehensive Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b085531#n-n-diethylethylenediamine-cas-number-100-36-7-properties]

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